

Applications of Titanium Iodide in Organic Synthesis: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Titanium iodide*

Cat. No.: *B1174153*

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This document provides detailed application notes and experimental protocols for the use of **titanium iodide** reagents in organic synthesis. **Titanium iodide**, particularly in its low-valent forms, serves as a powerful and versatile reagent for a variety of carbon-carbon bond-forming reactions, offering unique reactivity and selectivity. These methods are particularly valuable in the synthesis of complex molecules and intermediates relevant to drug discovery and development.

Reductive Coupling of Carbonyls: The McMurry Reaction

The McMurry reaction is a cornerstone of synthetic organic chemistry, enabling the reductive coupling of two carbonyl groups to form an alkene. Low-valent titanium species, often generated in situ from titanium halides, are the key reagents for this transformation. The use of iodine-activated low-valent titanium can lead to milder reaction conditions and improved yields.

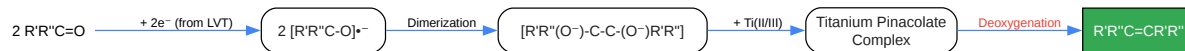
[1]

Reaction Mechanism

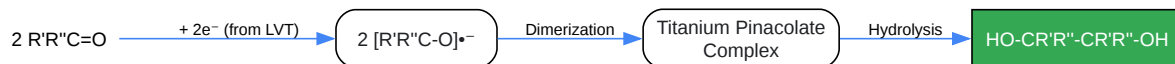
The McMurry reaction proceeds via a single-electron transfer from the low-valent titanium species to the carbonyl groups, generating ketyl radical anions. These radicals then dimerize to

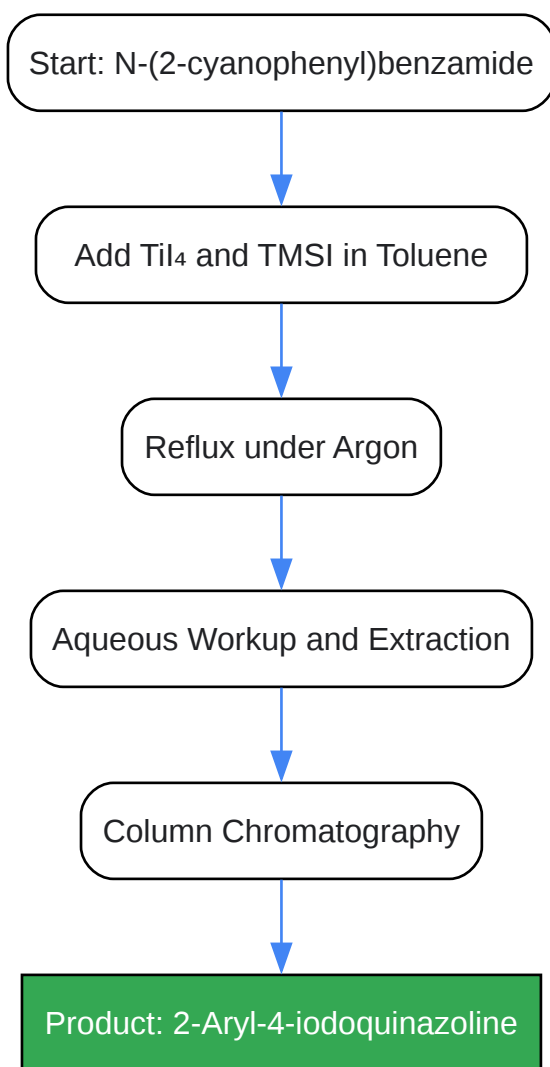
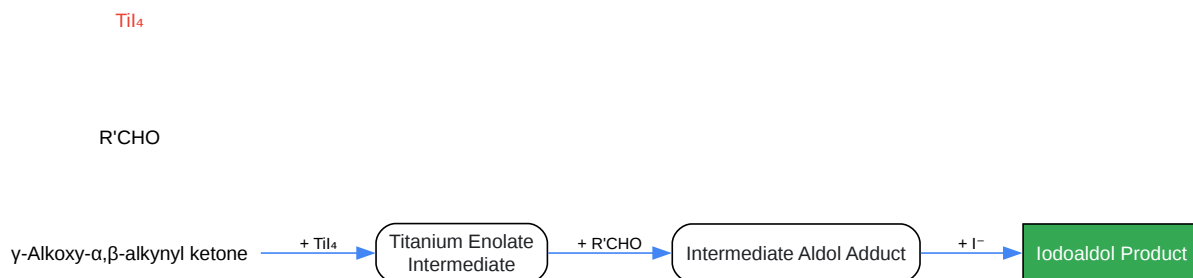
form a pinacolate intermediate, which is subsequently deoxygenated by the oxophilic titanium reagent to yield the alkene.[2][3]

Low-Valent
Titanium (Ti(0))



Low-Valent
Titanium Iodide





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References

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- 2. McMurry reaction - Wikipedia [en.wikipedia.org]
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